

Physical and chemical characteristics of 6-Acetyl-2(3H)-benzothiazolone

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Compound of Interest

Compound Name: 6-Acetyl-2(3H)-benzothiazolone

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An In-Depth Technical Guide to 6-Acetyl-2(3H)-benzothiazolone

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Acetyl-2(3H)-benzothiazolone is a heterocyclic organic compound belonging to the benzothiazole class. This technical guide provides a comprehensive overview of its physical and chemical characteristics, including its structural and physicochemical properties. Detailed experimental protocols for its synthesis and analysis are presented, alongside a discussion of its potential biological activities and associated signaling pathways. This document aims to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, materials science, and related fields.

Chemical Identity and Physical Properties

6-Acetyl-2(3H)-benzothiazolone is a white to pale cream powder.^{[1][2][3][4][5][6]} Its fundamental identifiers and key physical properties are summarized in the tables below.

Identifier	Value
IUPAC Name	6-acetyl-2,3-dihydro-1,3-benzothiazol-2-one[1][2][3][4][5][6]
Synonyms	6-acetyl-3H-1,3-benzothiazol-2-one, 6-acetyl-2-benzothiazolinone
CAS Number	133044-44-7[1][2][3][4][5][6]
Molecular Formula	C ₉ H ₇ NO ₂ S[1][2][3][4][5][6]
Molecular Weight	193.22 g/mol [1][2][3][4][5][6]
Appearance	White to pale cream powder[1][2][3][4][5]
Melting Point	189.5-195.5 °C[1][2][3][4][5]
Predicted Physicochemical Properties	Value
Boiling Point	~413.5 °C at 760 mmHg
pKa	~8.5
LogP	~1.8
Solubility	Sparingly soluble in water; soluble in organic solvents like DMSO and DMF.

Spectral Data

Detailed spectral analysis is crucial for the unambiguous identification and characterization of **6-Acetyl-2(3H)-benzothiazolone**. While specific experimental spectra for this compound are not readily available in the public domain, the following tables provide expected chemical shifts and key spectral features based on the analysis of structurally related compounds.

Table 2.1: Predicted ¹H NMR Spectral Data (400 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~11.8	Singlet	N-H
~7.8	Doublet	Aromatic C-H
~7.6	Doublet of doublets	Aromatic C-H
~7.2	Doublet	Aromatic C-H

| ~2.6 | Singlet | Acetyl C-H₃ |

Table 2.2: Predicted ¹³C NMR Spectral Data (100 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Assignment
~196	C=O (Acetyl)
~170	C=O (Thiazolone)
~138	Aromatic C
~135	Aromatic C
~127	Aromatic C
~124	Aromatic C
~123	Aromatic C
~112	Aromatic C

| ~27 | Acetyl C-H₃ |

Table 2.3: Key IR and Mass Spectral Data

Technique	Expected Features
FT-IR (KBr, cm ⁻¹)	~3200 (N-H stretch), ~1680 (C=O stretch, thiazolone), ~1660 (C=O stretch, acetyl), ~1600, 1480 (C=C aromatic stretch)

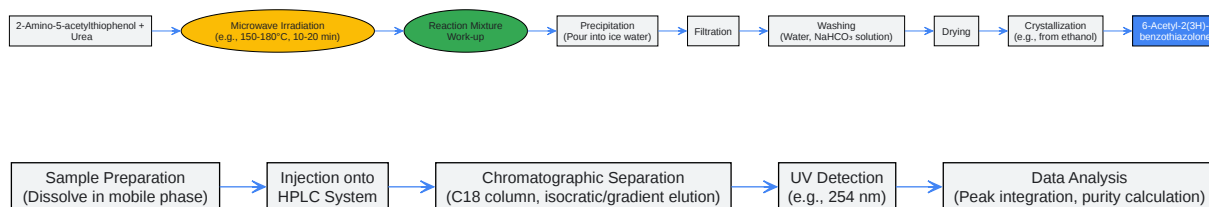
| Mass Spectrometry (EI) | Molecular Ion (M^+) at m/z 193. Key fragments may include $[M-CH_3CO]^+$ and other fragments resulting from the cleavage of the thiazolone ring. |

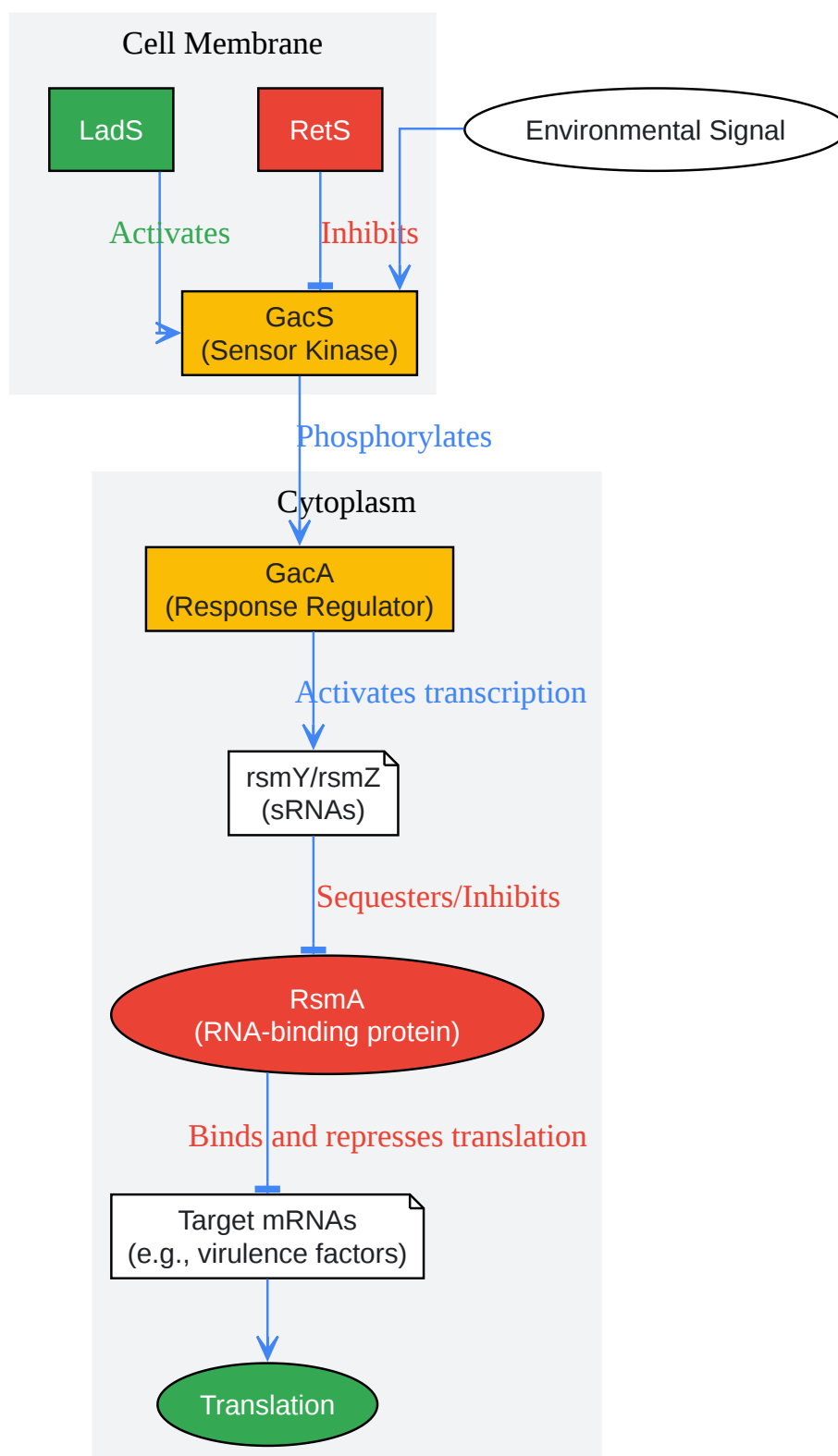
Experimental Protocols

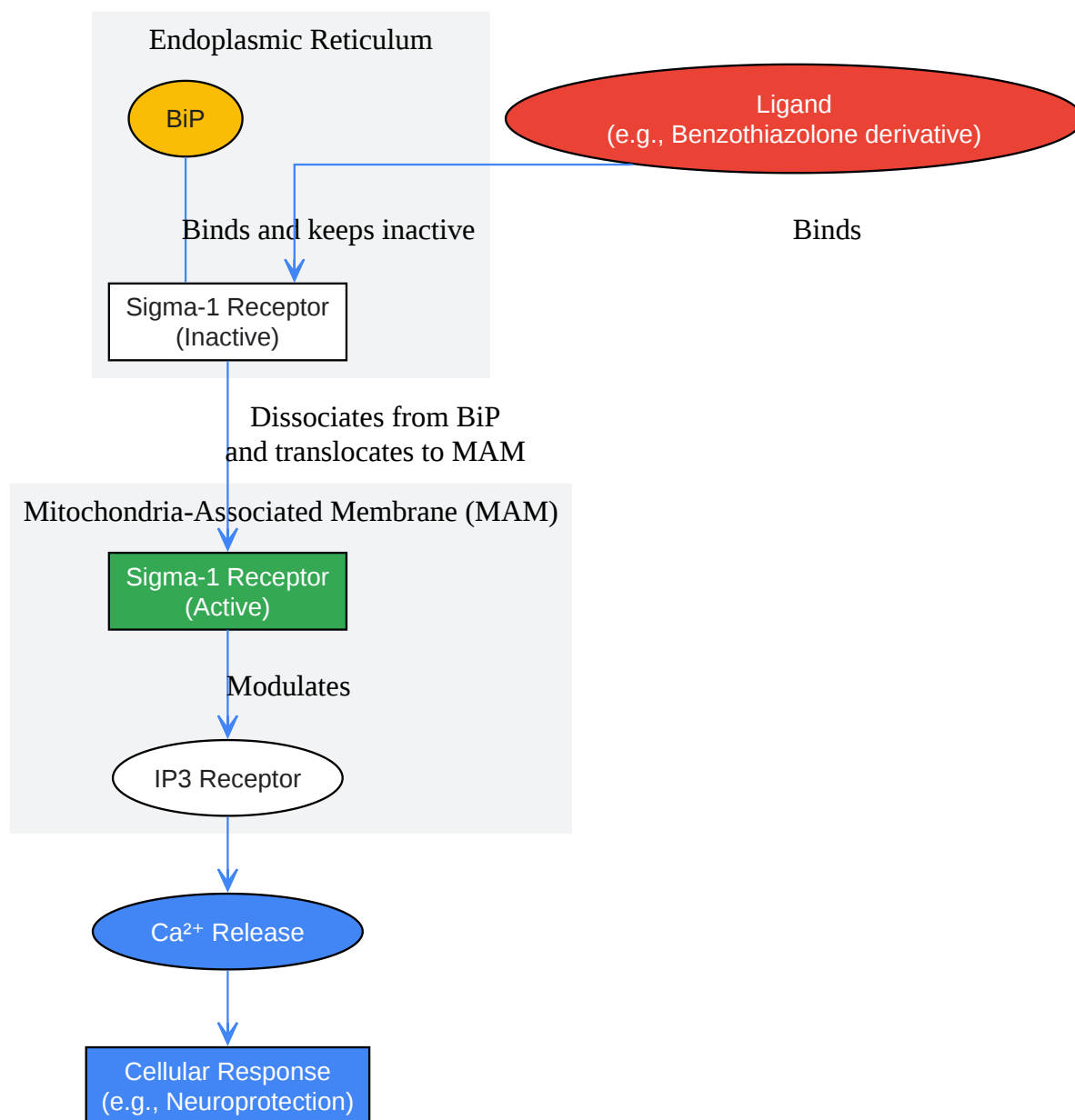
Synthesis: Microwave-Assisted Synthesis of 6-Acetyl-2(3H)-benzothiazolone

This protocol is adapted from a general method for the synthesis of 6-acyl-1,3-benzothiazol-2(3H)-one derivatives.[2][7]

Workflow for Microwave-Assisted Synthesis







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